

Application Notes and Protocols: Reactive Red 24:1 in One-Phase Printing

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Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

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These application notes provide a comprehensive overview and detailed protocols for the use of C.I. **Reactive Red 24:1**, a vinyl sulfone-based reactive dye, in a one-phase textile printing process on cellulosic fibers such as cotton.

Introduction

Reactive Red 24:1 is a reactive dye characterized by the presence of a vinyl sulfone group. This functional group allows the dye to form a strong, covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions, resulting in prints with high wash fastness and brilliant shades. The one-phase printing process simplifies the application by combining the dye, alkali, and other necessary auxiliaries into a single printing paste. This method is widely used for its efficiency and effectiveness in achieving vibrant and durable prints.

Data Presentation

Physicochemical Properties of Reactive Red 24:1

Property	Value
C.I. Name	Reactive Red 24:1
CAS Number	70210-20-7, 12238-00-5
Molecular Formula	C ₂₆ H ₁₇ ClN ₇ Na ₃ O ₁₀ S ₃
Molecular Weight	788.07 g/mol
Appearance	Powder / Granules
Solubility in Water	> 300 g/L
pH	6-9

Fastness Properties of Reactive Red 24:1 on Cotton

The following table summarizes the typical fastness properties of cotton fabric printed with **Reactive Red 24:1**, evaluated according to ISO standards.

Fastness Test	Standard	Rating
Light Fastness	ISO 105-B02	4-5
Washing Fastness (Severe)	ISO 105-E01	5
Water Fastness (Severe)	ISO 105-E01	5
Perspiration Fastness (Alkaline)	ISO 105-E04	5
Perspiration Fastness (Acid)	ISO 105-E04	5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3
Chlorinated Water (20mg/l active chlorine)	ISO 105-E03	4-5B

Experimental Protocols

Materials and Equipment

- Fabric: Scoured and bleached 100% cotton fabric.
- Dye: C.I. **Reactive Red 24:1**
- Thickener: Sodium alginate (medium viscosity)
- Alkali: Sodium bicarbonate (NaHCO_3)
- Hygroscopic Agent: Urea
- Auxiliaries: Resist salt (e.g., sodium m-nitrobenzenesulfonate)
- Equipment: Laboratory scale, magnetic stirrer, pH meter, screen printing setup (or other suitable printing equipment), laboratory oven/dryer, laboratory steamer or thermofixation unit, washing beakers, and a spectrophotometer for color yield measurement.

Preparation of Printing Paste (One-Phase Method)

This protocol provides a standard recipe for a 100g printing paste. Adjustments may be necessary based on desired shade depth and fabric type.

Component	Quantity (g)	Function
Reactive Red 24:1	3	Colorant
Urea	10	Hygroscopic agent, improves dye solubility
Sodium Alginate (4% stock solution)	50	Thickener
Sodium Bicarbonate	2	Alkali for fixation
Resist Salt	1	Mild oxidizing agent to prevent reduction
Water	34	Solvent
Total	100	

Procedure:

- In a beaker, dissolve the required amount of **Reactive Red 24:1** and urea in water with gentle stirring.
- Slowly add the sodium alginate stock solution to the dye solution while stirring continuously to avoid lump formation.
- Add the resist salt and continue stirring until a homogenous paste is formed.
- Just before printing, add the sodium bicarbonate and stir thoroughly until it is completely dissolved.

Printing and Fixation Procedure

- Printing: Apply the prepared printing paste to the cotton fabric using a screen printing or other suitable method.
- Drying: Dry the printed fabric at 80-100°C for 3-5 minutes.
- Fixation:
 - Steaming: Treat the dried fabric with saturated steam at 102-105°C for 8-12 minutes.^[1]
 - Thermofixation (Alternative): Alternatively, fix the print by dry heat at 150°C for 4-5 minutes. Steaming is generally the recommended method for achieving the best color yield and vibrancy.^[1]

Post-Treatment (Washing-off)

Proper washing is crucial to remove unfixed dye and auxiliaries, ensuring good fastness properties.

- Cold Rinse: Rinse the printed and fixed fabric thoroughly in cold water to remove the thickener and other chemicals.
- Hot Wash: Wash the fabric in a solution containing a non-ionic detergent (1-2 g/L) at 90-95°C for 10-15 minutes.

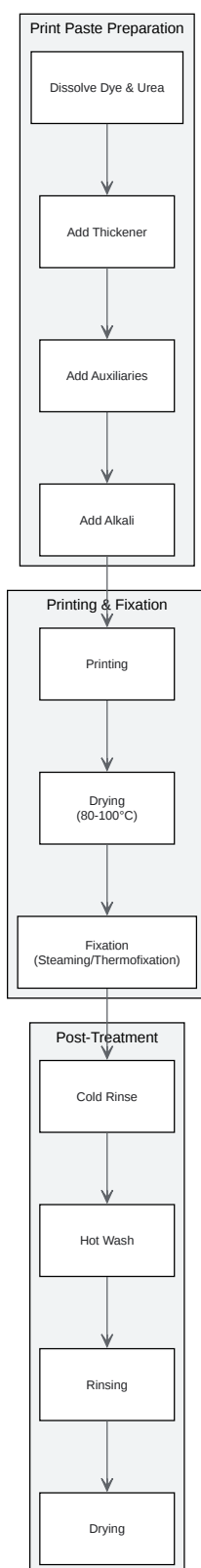
- Hot Rinse: Rinse with hot water.
- Cold Rinse: Perform a final cold rinse.
- Drying: Dry the washed fabric.

Evaluation of Print Quality

- Color Yield (K/S Value): The color strength of the print can be quantitatively assessed by measuring the spectral reflectance of the printed fabric using a spectrophotometer. The Kubelka-Munk equation ($K/S = (1-R)^2 / 2R$) is used to calculate the K/S value, where R is the reflectance at the wavelength of maximum absorption. Higher K/S values indicate a greater color yield.
- Fastness Properties: Evaluate the light, wash, and rubbing fastness of the printed fabric according to the ISO standards mentioned in Table 2.2.

Mandatory Visualizations

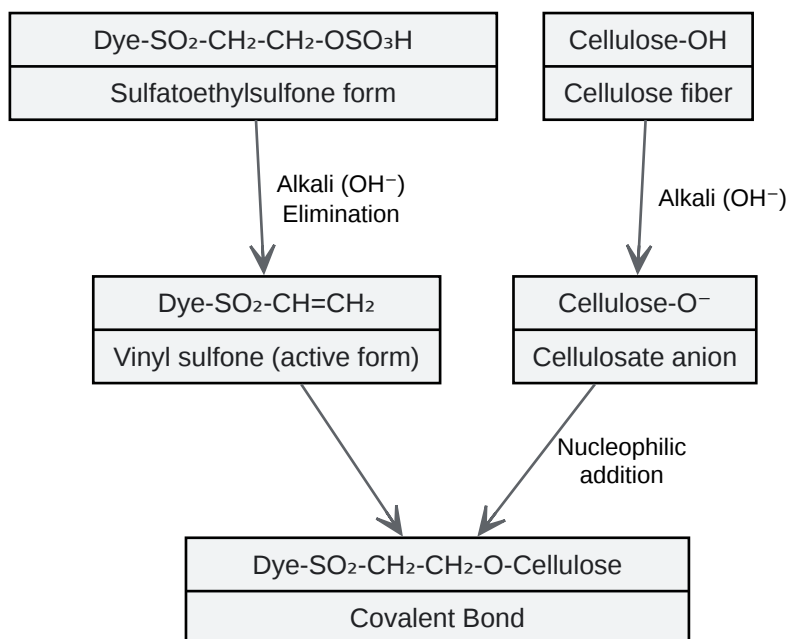
Experimental Workflow



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Caption: One-phase printing workflow.

Chemical Reaction Pathway



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Caption: Fixation of vinyl sulfone dye.

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References

- 1. m.youtube.com [m.youtube.com]
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